

# An In-Depth Technical Guide to N-Butyl-N-ethylaniline (C<sub>12</sub>H<sub>19</sub>N)

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## Compound of Interest

Compound Name: *N*-Butyl-*N*-ethylaniline

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## Abstract

**N-Butyl-N-ethylaniline** is a tertiary aromatic amine with the molecular formula C<sub>12</sub>H<sub>19</sub>N.[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and known applications, with a particular focus on its role as a versatile intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.[1] While specific biological activities of **N-Butyl-N-ethylaniline** are not extensively documented, this paper also explores the broader context of N-alkylanilines, which exhibit a range of biological effects, including antimicrobial and antioxidant properties, suggesting potential avenues for future research.[2] Detailed experimental protocols, quantitative data, and workflow visualizations are provided to support researchers in their work with this compound.

## Introduction

**N-Butyl-N-ethylaniline** is an organic compound characterized by a benzene ring bonded to a nitrogen atom substituted with both a butyl and an ethyl group.[1] As a member of the N-alkylaniline class of compounds, its properties are influenced by the nature of these alkyl substituents, which can affect basicity, nucleophilicity, and solubility.[3] N-alkylanilines are foundational building blocks in the chemical industry, serving as crucial intermediates in the production of a wide range of commercially important molecules.[4] Their utility spans from the synthesis of vibrant dyes and pigments to the formulation of robust polymers and the development of novel therapeutic agents.[4][5]

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **N-Butyl-N-ethylaniline** is presented below.

### Physical and Chemical Properties

Property	Value	Reference
IUPAC Name	N-butyl-N-ethylaniline	[6]
CAS Number	13206-64-9	[1]
Molecular Formula	C <sub>12</sub> H <sub>19</sub> N	[1]
Molecular Weight	177.29 g/mol	[1]
Exact Mass	177.151749610 Da	[6]
Physical State	Liquid	[7]
Appearance	Yellow-orange	[7]
Boiling Point	88-91 °C at 5 mmHg	[8]
Specific Gravity	0.930	[7]
XLogP3	4.2	[6]
Hydrogen Bond Donor Count	0	[9]
Hydrogen Bond Acceptor Count	1	[9]
Rotatable Bond Count	5	[9]

### Spectroscopic Data

Technique	Data Available	Reference
<sup>13</sup> C NMR	Spectrum available	<a href="#">[6]</a> <a href="#">[10]</a>
Mass Spectrometry (GC-MS)	Spectrum available	<a href="#">[6]</a> <a href="#">[10]</a>
Infrared (IR) Spectroscopy	Vapor Phase IR Spectrum available	<a href="#">[6]</a> <a href="#">[10]</a>

## Synthesis and Reactivity

### Synthetic Protocols

The synthesis of **N-Butyl-N-ethylaniline** can be achieved through various methods, with a common approach being the N-alkylation of an aniline derivative.

Experimental Protocol: Synthesis of N-ethyl-N-butyl-aniline

This protocol is adapted from a known synthetic method.

- Materials:
  - N-ethylaniline (182 parts)
  - n-butanol (150 parts)
  - Triphenyl phosphite (10 parts)
  - Stirred autoclave
- Procedure:
  - Combine 182 parts of N-ethylaniline, 150 parts of n-butanol, and 10 parts of triphenyl phosphite in a stirred autoclave.
  - Heat the mixture to 230°C for 20 hours.
  - After the reaction period, allow the autoclave to cool and depressurize.

- Distill off the water formed during the reaction, along with any unreacted N-ethylaniline and excess n-butanol.
- The product, N-ethyl-N-butyl-aniline, is then distilled at a boiling point of 88-91°C under a pressure of 5 mm Hg.
- Yield: This method reports a yield of 69% of the theoretical maximum.

## Chemical Reactivity

**N-Butyl-N-ethylaniline** exhibits reactivity typical of aromatic amines. The lone pair of electrons on the nitrogen atom activates the benzene ring, making it susceptible to electrophilic substitution reactions, primarily at the ortho and para positions.<sup>[1]</sup>

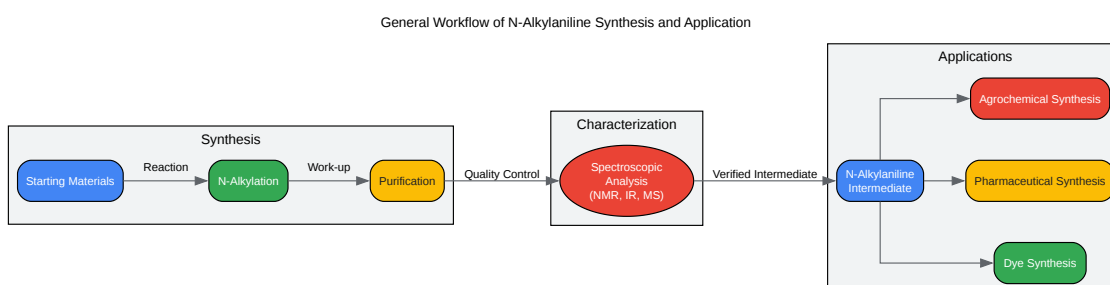
## Applications and Biological Context

### Industrial Applications

Derivatives of **N-Butyl-N-ethylaniline** are valuable intermediates in several industries:

- Dyes and Pigments: Used in the manufacturing of various colorants for textiles and other materials.<sup>[1]</sup>
- Pharmaceuticals: Serves as a precursor in the synthesis of active pharmaceutical ingredients (APIs).<sup>[1]</sup>
- Agrochemicals: Employed in the formulation of pesticides.<sup>[1]</sup>

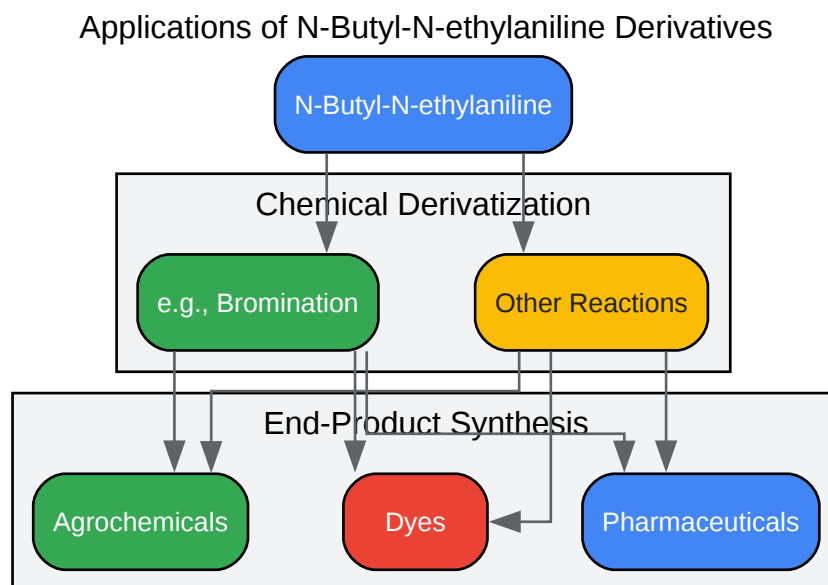
The following diagram illustrates the general workflow from the synthesis of N-alkylanilines to their diverse applications.



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Caption: General workflow from synthesis to application of N-alkylanilines.

The logical relationship of the applications of **N-Butyl-N-ethylaniline** derivatives is depicted in the diagram below.



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Caption: Applications of **N-Butyl-N-ethylaniline** derivatives.

## Biological Activity of N-Alkylanilines

While specific data on the biological activity of **N-Butyl-N-ethylaniline** is limited, the broader class of N-alkylanilines has been investigated for various biological effects.

- **Antimicrobial Activity:** N-alkylaniline derivatives have shown notable activity against a range of bacterial and fungal pathogens.[2] The effectiveness of these compounds is often influenced by the length of the alkyl chain.[2]
- **Antioxidant Activity:** There is growing interest in the antioxidant potential of N-alkylaniline derivatives.[2] These compounds may function as radical scavengers, which could have implications for mitigating oxidative stress-related conditions.[2]

The exploration of these activities in **N-Butyl-N-ethylaniline** and its derivatives could be a promising area for future research in drug development.

## Safety and Handling

Comprehensive safety data for **N-Butyl-N-ethylaniline** is not readily available in a standardized format. However, for the related compound N-Butylaniline, it is classified as harmful if swallowed and causes skin irritation.[7] Standard laboratory safety protocols should be followed when handling **N-Butyl-N-ethylaniline**, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[11] Work should be conducted in a well-ventilated area.[11]

## Conclusion

**N-Butyl-N-ethylaniline** is a valuable chemical intermediate with established applications in the dye, pharmaceutical, and agrochemical industries. Its synthesis is well-described, and its chemical properties are characteristic of a tertiary aromatic amine. While its specific biological profile remains largely unexplored, the known antimicrobial and antioxidant activities of the broader N-alkylaniline class suggest that **N-Butyl-N-ethylaniline** and its derivatives may hold potential for future drug discovery and development efforts. This guide provides a foundational resource for researchers and professionals working with this versatile compound.

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